

Application of Sodium Tetraphenylborate in Pharmaceutical Synthesis via Suzuki-Miyaura Coupling

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Compound of Interest

Compound Name: Sodium;triphenylborane;hydroxide

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Introduction

Sodium tetraphenylborate has emerged as a versatile and efficient reagent in pharmaceutical synthesis, primarily serving as a phenyl-donating agent in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. This methodology facilitates the formation of biaryl structures, a common and critical motif in a wide array of therapeutic agents. The use of sodium tetraphenylborate offers several advantages, including its stability, ease of handling, and the ability to conduct reactions in aqueous media, aligning with the principles of green chemistry. This document provides detailed application notes and experimental protocols for the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) using sodium tetraphenylborate. While the user's original query mentioned sodium triphenylborane hydroxide, the relevant and widely documented reagent for these applications is sodium tetraphenylborate.

Application in the Synthesis of Non-Steroidal Anti-Inflammatory Drugs (NSAIDs)

The biaryl scaffold is a key structural feature in many NSAIDs. The Suzuki-Miyaura coupling utilizing sodium tetraphenylborate provides a direct and high-yielding route to construct this essential framework. Below are specific examples of its application in the synthesis of Xenbucin and Flurbiprofen.

Quantitative Data Summary

Drug Name	Starting Material	Catalyst	Solvent	Reaction Time	Yield (%)	Reference
Xenbucin	4-Bromophenylacetic acid	0.5 mol% Pd/C (5%)	Water	Not Specified	High	[1][2]
Flurbiprofen	2-(2-Fluoro-4-bromophenyl)propanoic acid	0.05 mol% 5% Pd/C	Water	1 hour	98	[3]

Experimental Protocols

Protocol 1: Synthesis of Xenbucin

Xenbucin, an analgesic drug, can be synthesized via a Pd/C-catalyzed Suzuki coupling reaction in water using sodium tetraphenylborate as the phenylation reagent.[1][2][4]

Reaction Scheme:

4-Bromophenylacetic acid

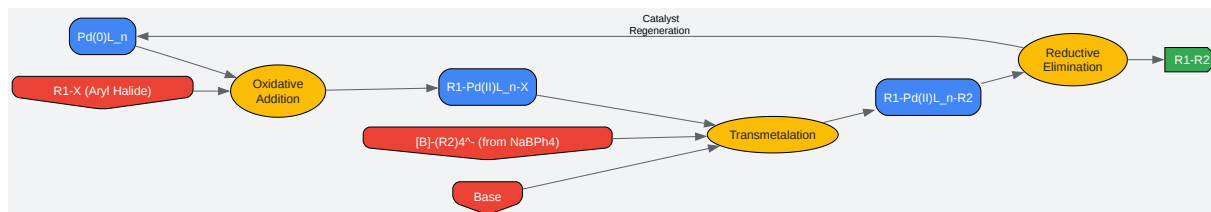
Sodium Tetraphenylborate → Xenbucin

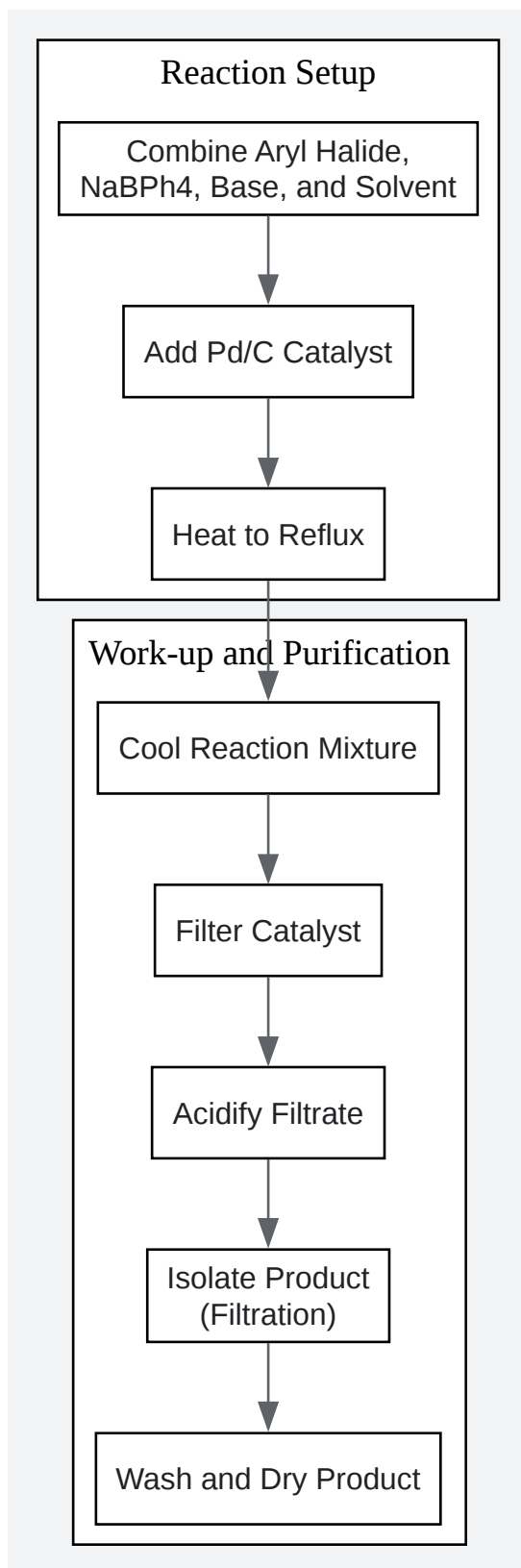
0.5 mol% Pd/C, Na₂CO₃
Water, Reflux

2-(2-Fluoro-4-bromophenyl)propanoic acid

Sodium Tetraphenylborate → Flurbiprofen

0.05 mol% 5% Pd/C, Na₂CO₃
Water, Reflux, 1h





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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
- 3. moodle2.units.it [moodle2.units.it]
- 4. discovery.researcher.life [discovery.researcher.life]
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